

Application Note: Preparation and Handling of Algestone Acetophenide Stock Solutions in DMSO

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Compound of Interest

Compound Name: Algestone

Cat. No.: B1665699

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Algestone acetophenide, also known as dihydroxyprogesterone acetophenide (DHPA), is a synthetic progestin used in pharmacological research and as a component of injectable contraceptives.[1] As a potent agonist of the progesterone receptor (PR), it is a valuable tool for studying progesterone-mediated signaling pathways.[2] Its applications also include use as a topical anti-inflammatory agent.[3]

Due to its hydrophobic nature, **Algestone** acetophenide is practically insoluble in water, making dimethyl sulfoxide (DMSO) the required solvent for preparing concentrated stock solutions for in vitro studies. Accurate and reproducible experimental results depend critically on the proper preparation, storage, and handling of these stock solutions. This document provides a detailed protocol for preparing a 10 mM stock solution of **Algestone** acetophenide in DMSO, along with guidelines for its storage and use in cell-based assays.

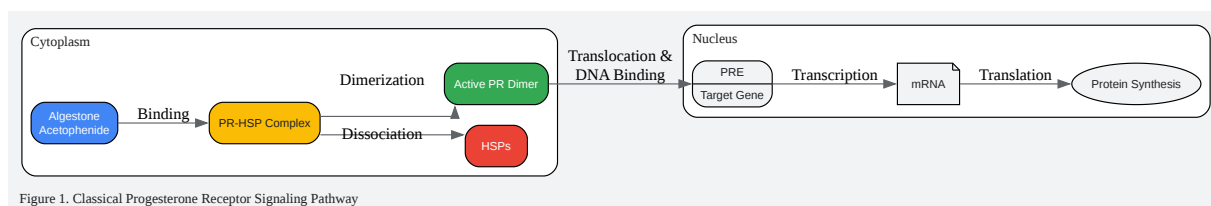
2. Physicochemical Properties

A summary of the key physicochemical properties of **Algestone** acetophenide is presented below. This data is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference(s)
Molecular Formula	C ₂₉ H ₃₆ O ₄	
Molecular Weight	448.6 g/mol	
CAS Number	24356-94-3	
Appearance	White to off-white crystalline powder	
Solubility in DMSO	10.83 mg/mL (24.14 mM)	
Other Solubilities	Sparingly soluble in Chloroform, Slightly soluble in Methanol, Practically insoluble in water.	

3. Mechanism of Action and Signaling Pathway

Algestone acetophenide functions as an agonist of the progesterone receptor (PR). In the classical or genomic signaling pathway, the inactive PR resides in the cytoplasm, complexed with heat shock proteins (HSPs). Upon binding of an agonist like **Algestone** acetophenide, the HSPs dissociate. This allows the hormone-receptor complex to dimerize and translocate into the nucleus, where it binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes, thereby modulating their transcription.



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Caption: Figure 1. Classical Progesterone Receptor Signaling Pathway.

4. Experimental Protocol: Stock Solution Preparation (10 mM)

This protocol details the preparation of a 10 mM stock solution, a standard concentration for many in vitro applications.

4.1. Materials and Equipment

- **Algestone** acetophenide powder (CAS 24356-94-3)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

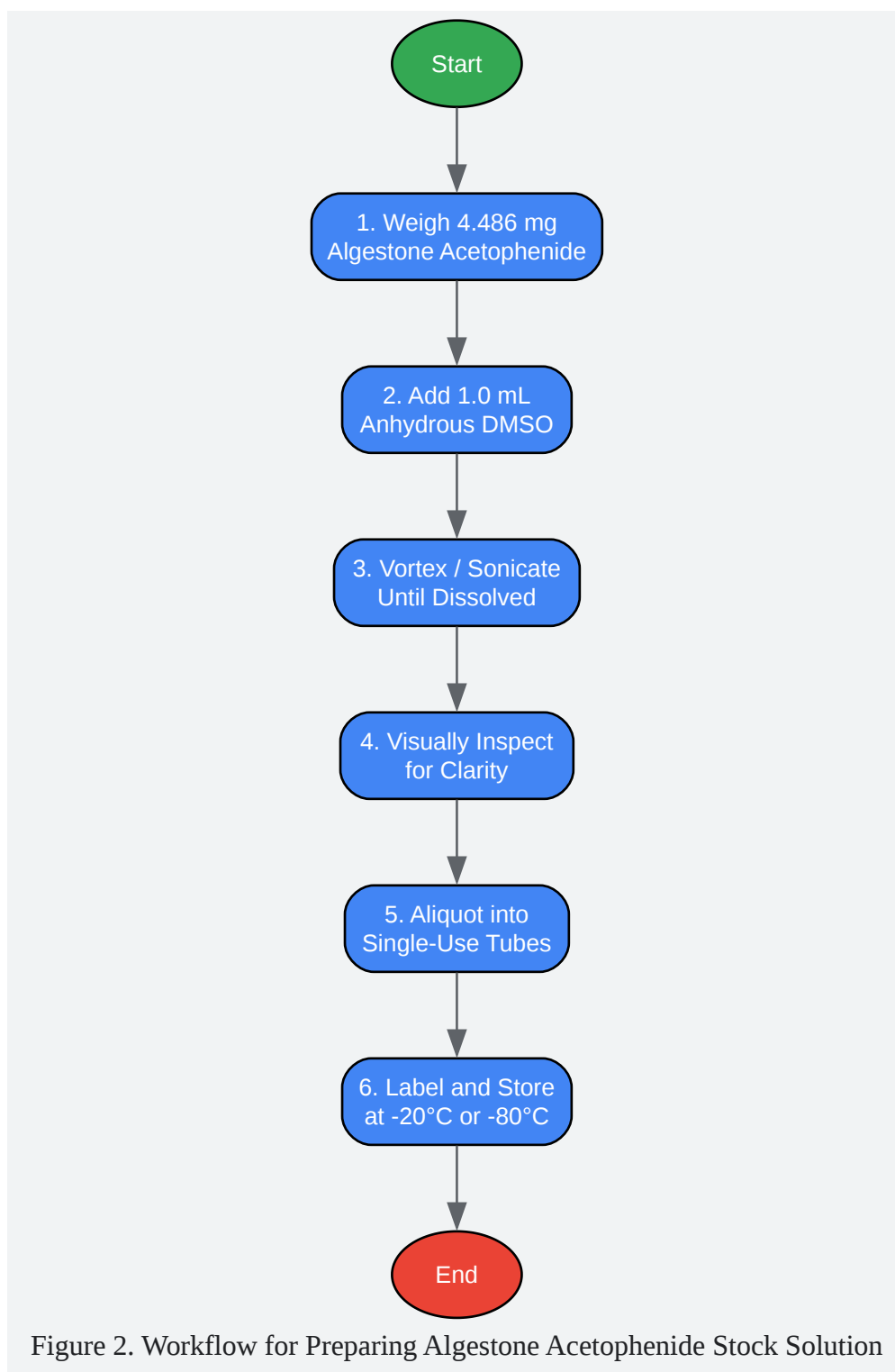
4.2. Calculation To prepare a 10 mM stock solution, the required mass is calculated using the molecular weight (MW = 448.6 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000$ (mg/g)
- For 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 448.6 \text{ g/mol} \times 1000 \text{ mg/g}$
 $\text{Mass (mg)} = 4.486 \text{ mg}$

4.3. Step-by-Step Procedure

- Weighing: In a chemical fume hood, accurately weigh 4.486 mg of **Algestone** acetophenide powder and transfer it to a sterile microcentrifuge tube or vial.

- **Solvent Addition:** Add 1.0 mL of sterile, anhydrous DMSO to the tube containing the powder.
- **Dissolution:** Securely close the tube and vortex at room temperature for 1-2 minutes. If the compound does not dissolve completely, sonication is recommended to aid dissolution.
- **Visual Inspection:** Visually inspect the solution against a light source to ensure that all solid particles have completely dissolved and the solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes (e.g., amber tubes).
- **Labeling and Storage:** Clearly label all aliquots with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store immediately under the recommended conditions (see Table 2).



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Caption: Figure 2. Workflow for Preparing **Algestone** Acetophenide Stock Solution.

5. Storage and Stability

Proper storage is crucial to maintain the integrity of the **Algestone** acetophenide stock solution.

Form	Storage Temperature	Duration	Key Considerations	Reference(s)
Solid Powder	-20°C	3 years	Store in a dry, dark, and well-ventilated place.	
DMSO Solution	-20°C	Short-term (weeks to months)	Protect from light. Aliquot to avoid freeze-thaw cycles.	
DMSO Solution	-80°C	Long-term (up to 1 year)	Protect from light. Aliquot to avoid freeze-thaw cycles.	

Note: DMSO is hygroscopic and can absorb water from the atmosphere, which may contribute to compound degradation over time. Ensure vials are tightly sealed.

6. Application in Cell-Based Assays

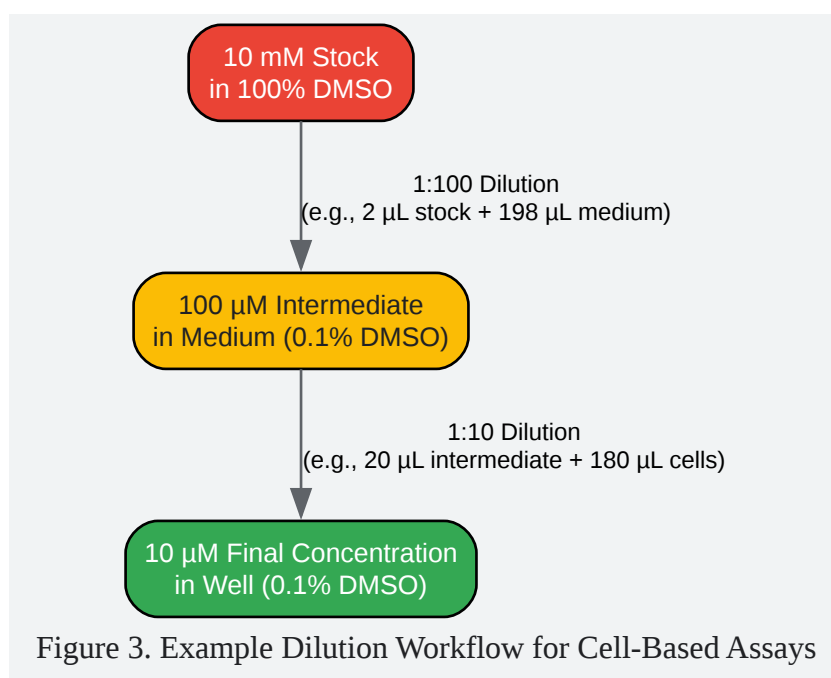
The concentrated DMSO stock solution must be diluted in cell culture medium to the desired final concentration immediately before use. It is critical to manage the final DMSO concentration in the assay to avoid solvent-induced cytotoxicity or off-target effects.

- **Recommended Final DMSO Concentration:** The final concentration of DMSO in the culture medium should ideally be $\leq 0.1\%$ and should not exceed 0.5%.
- **Vehicle Control:** Always include a vehicle control in experiments. This control should contain the same final concentration of DMSO as the experimental wells but without the **Algestone** acetophenide.

6.1. Example Dilution Protocol This example demonstrates how to treat cells with a final concentration of 10 μM **Algestone** acetophenide while maintaining a final DMSO concentration

of 0.1%.

- Intermediate Dilution (Recommended): First, prepare a 100 μ M intermediate solution by diluting the 10 mM stock solution 1:100 in sterile cell culture medium.
 - Take 2 μ L of the 10 mM stock solution.
 - Add it to 198 μ L of sterile cell culture medium.
- Final Dilution: Add the intermediate solution to the cells at a 1:10 ratio.
 - For a final well volume of 200 μ L, add 20 μ L of the 100 μ M intermediate solution to 180 μ L of cells in medium.
 - For a final well volume of 1 mL, add 100 μ L of the 100 μ M intermediate solution to 900 μ L of cells in medium.
- Final DMSO Calculation: The original stock was diluted 1:100 and then 1:10, resulting in a total dilution of 1:1000.
 - Final DMSO % = $(1 / 1000) \times 100\% = 0.1\%$.



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Caption: Figure 3. Example Dilution Workflow for Cell-Based Assays.

7. Safety Precautions

- Always handle **Algestone** acetophenide powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO can facilitate the absorption of chemicals through the skin; handle with care.
- Consult the Safety Data Sheet (SDS) for **Algestone** acetophenide before handling the compound.

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References

- 1. wikiwand.com [wikiwand.com]
- 2. benchchem.com [benchchem.com]
- 3. Algestone acetophenide | TargetMol [targetmol.com]
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